

Technical Procurement Guide: 2-(Cyclobutylmethoxy)ethan-1-amine

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Compound of Interest

Compound Name: 2-(Cyclobutylmethoxy)ethan-1-amine

CAS No.: 883523-19-1

Cat. No.: B2894178

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Executive Summary & Compound Profile

2-(Cyclobutylmethoxy)ethan-1-amine is a niche building block, primarily utilized in drug discovery as a flexible linker or to introduce a cyclobutyl motif for metabolic stability and lipophilicity modulation.

Current market analysis indicates this compound is not a commodity catalog item. It is classified as "Virtual Inventory" or "Make-on-Demand". Researchers cannot purchase this directly off-the-shelf from standard catalogs (e.g., Sigma, Fisher) without a lead time for synthesis.

Chemical Identity

Property	Specification
IUPAC Name	2-(Cyclobutylmethoxy)ethan-1-amine
Structure	Cyclobutyl-CH ₂ -O-CH ₂ -CH ₂ -NH ₂
Molecular Formula	C ₇ H ₁₅ NO
Molecular Weight	129.20 g/mol
Predicted LogP	~0.8 (Moderate Lipophilicity)
Key Functionality	Primary Amine (Nucleophile), Ether Linker (Stable spacer)
Commercial Status	Virtual / Custom Synthesis Required

Sourcing Strategy: "Buy vs. Make" Decision

Since no direct stock exists, procurement teams must choose between outsourcing custom synthesis or performing the synthesis in-house using readily available raw materials.

Option A: Custom Synthesis (Outsourced)

- Target Suppliers: Specialized CROs (Contract Research Organizations) such as Enamine, WuXi AppTec, PharmBlock, or Boutique Synthesizers (e.g., Synthonix).
- Estimated Cost: \$2,500 – \$4,500 USD for the first gram (FTE-based pricing).
- Lead Time: 4 – 6 weeks.
- Pros: Guaranteed purity (>95%), full Certificate of Analysis (CoA).
- Cons: High cost, long wait time.

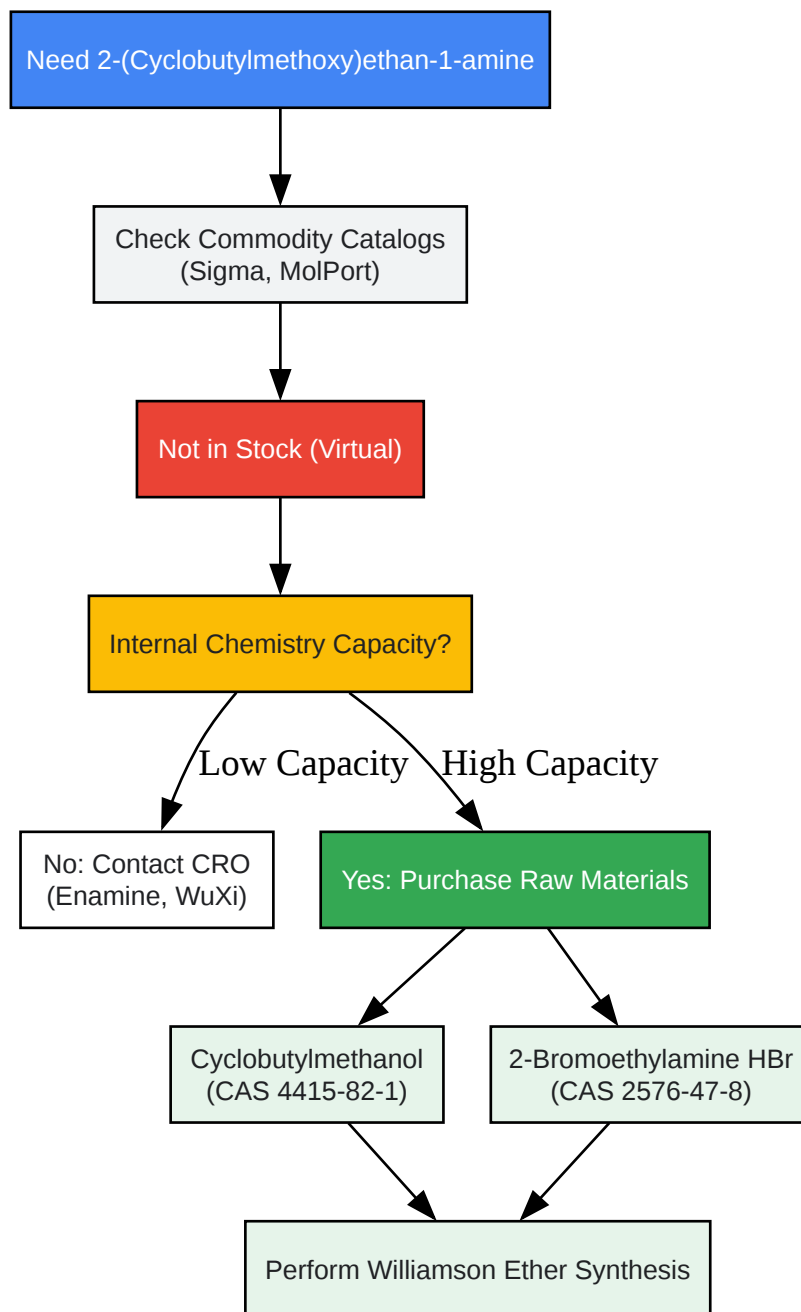
Option B: In-House Synthesis (Recommended)

For teams with synthetic chemistry capabilities, in-house production is significantly faster and cheaper. The raw materials are commodity chemicals.

- Estimated Material Cost: <\$150 USD for 10 grams.

- Lead Time: 3 – 5 days (Synthesis + Purification).

Procurement Decision Tree (Graphviz)



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Figure 1: Decision logic for procuring non-catalog building blocks.

Cost Analysis of Raw Materials (In-House Route)

To synthesize this compound, you need two primary precursors. Both are inexpensive and widely available.

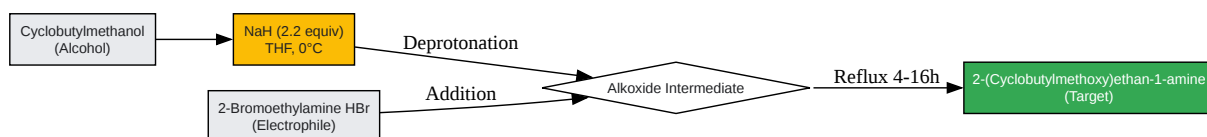
Component	CAS Number	Supplier Examples	Approx. Price
Cyclobutylmethanol	4415-82-1	TCl, Sigma, Ambeed	\$110 / 25g
2-Bromoethylamine HBr	2576-47-8	Combi-Blocks, Alfa Aesar	\$40 / 100g
Sodium Hydride (60%)	7646-69-7	Generic	\$30 / 100g
Total Materials Cost	--	--	~\$180 USD (Yields >10g)

Note: Prices are estimates based on 2025 catalog data for research-grade quantities.

Synthesis Protocol (Williamson Ether Synthesis)

The most robust route involves the nucleophilic attack of the cyclobutylmethanol alkoxide on an ethylamine electrophile.

Reaction Scheme (Graphviz)



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Figure 2: Synthetic pathway via Williamson Ether Synthesis.

Step-by-Step Methodology

- Activation: Suspend Sodium Hydride (NaH, 60% in oil, 2.2 equiv) in anhydrous THF at 0°C under Nitrogen/Argon.

- Alkoxide Formation: Add Cyclobutylmethanol (1.0 equiv) dropwise. Stir for 30 mins at 0°C until H₂ evolution ceases.
- Coupling: Add 2-Bromoethylamine hydrobromide (1.1 equiv) portion-wise. (Note: The extra equivalent of base neutralizes the HBr salt).
- Reaction: Warm to room temperature, then reflux for 4–16 hours. Monitor by TLC (stain with Ninhydrin) or LCMS.
- Workup: Quench with water (carefully). Extract with DCM or EtOAc.
- Purification: The product is a primary amine.[1] Purify via Acid-Base extraction (wash organic layer with 1N HCl to pull amine into water, wash aqueous with ether, basify aqueous to pH >12, extract back into DCM) or Column Chromatography (DCM/MeOH/NH₃).

Quality Control & Validation

Since this is a custom or in-house material, rigorous QC is required before using it in biological assays.

Technique	Expected Signal	Purpose
¹ H NMR (CDCl ₃)	δ 3.5-3.6 (m, 2H, -O-CH ₂ -CH ₂ -N) δ 2.8-2.9 (t, 2H, -CH ₂ -NH ₂) δ 3.3 (d, 2H, Cyclobutyl-CH ₂ -O)	Confirm structure and connectivity.
LCMS (ESI+)	[M+H] ⁺ = 130.2	Confirm Molecular Weight.
Appearance	Colorless to pale yellow oil	Physical verification.

References

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Sources

- [1. benchchem.com \[benchchem.com\]](#)
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